

An In-depth Technical Guide to 1-Bromoundecane (CAS: 693-67-4)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Bromoundecane, also known as undecyl bromide, is a primary alkyl halide with the chemical formula C₁₁H₂₃Br.[1] This colorless to pale-yellow liquid is a versatile reagent in organic synthesis, primarily utilized for the introduction of the undecyl group into molecules.[1] Its long aliphatic chain and the presence of a reactive carbon-bromine bond make it a valuable building block in the synthesis of pharmaceuticals, agrochemicals, dyes, and materials.[1][2] This guide provides a comprehensive overview of the chemical and physical properties, reactivity, applications, and safety considerations of **1-Bromoundecane**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1-Bromoundecane** is presented in the table below. This data has been compiled from various sources to provide a comprehensive and easy-to-reference overview.



Property	Value	References
CAS Number	693-67-4	[3]
Molecular Formula	C11H23Br	
Molecular Weight	235.20 g/mol	-
Appearance	Clear, colorless to yellowish liquid	
Odor	Odorless	-
Melting Point	-9 °C (15.8 °F)	-
Boiling Point	137-138 °C (278.6-280.4 °F) at 18 mmHg	
259.1 ± 3.0 °C at 760 mmHg		-
Density	1.050 - 1.054 g/mL at 25 °C	_
Flash Point	> 110 °C (> 230 °F)	
113 °C (235.4 °F) - closed cup		
Refractive Index (n20/D)	1.457	_
Solubility	Insoluble in water; soluble in organic solvents like ethers and alcohols.	
Vapor Density	8.2 (vs air)	-
Vapor Pressure	0.0213 mmHg at 25°C	-

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **1-Bromoundecane**. The following is a summary of available spectral information:

• ¹H NMR: Proton NMR data is available for **1-Bromoundecane**, which can be used to confirm the structure of the alkyl chain.



- ¹³C NMR: Carbon-13 NMR spectra provide information on the carbon skeleton of the molecule.
- Infrared (IR) Spectroscopy: IR spectra of 1-Bromoundecane are available, showing characteristic C-H and C-Br stretching and bending vibrations.
- Mass Spectrometry (MS): Mass spectral data can be used to determine the molecular weight and fragmentation pattern of 1-Bromoundecane.

Reactivity and Applications

The reactivity of **1-Bromoundecane** is dominated by the polar carbon-bromine bond, where the bromine atom acts as a good leaving group. This makes it susceptible to nucleophilic substitution reactions (SN2) and a key precursor for organometallic reagents.

Nucleophilic Substitution Reactions

1-Bromoundecane readily undergoes SN2 reactions with a variety of nucleophiles, allowing for the introduction of diverse functional groups. This is a fundamental transformation for extending carbon chains and synthesizing more complex molecules.

General scheme of a nucleophilic substitution reaction with **1-Bromoundecane**.

Common nucleophiles include:

- Amines (R-NH₂): to form secondary amines.
- Alkoxides (R-O⁻): to form ethers.
- Thiolates (R-S⁻): to form thioethers.
- Cyanide (CN⁻): to form nitriles, which can be further hydrolyzed to carboxylic acids.

Grignard Reagent Formation

A significant application of **1-Bromoundecane** is its reaction with magnesium metal in an anhydrous ether solvent, such as tetrahydrofuran (THF), to form the corresponding Grignard reagent, undecylmagnesium bromide. Grignard reagents are powerful nucleophiles and strong



bases, widely used in organic synthesis for the formation of carbon-carbon bonds by reacting with electrophiles like carbonyl compounds (aldehydes, ketones, esters).

Formation of undecylmagnesium bromide (a Grignard reagent).

Applications in Synthesis

Due to its reactivity, **1-Bromoundecane** serves as an important intermediate in the synthesis of a variety of organic compounds, including:

- Pharmaceuticals: As a building block for more complex drug molecules.
- Dyes: Used as an intermediate in the production of dyes.
- Agrochemicals: Incorporated into the synthesis of pesticides and herbicides.
- Material Science: Employed in the synthesis of surfactants and other materials.

Experimental Protocols

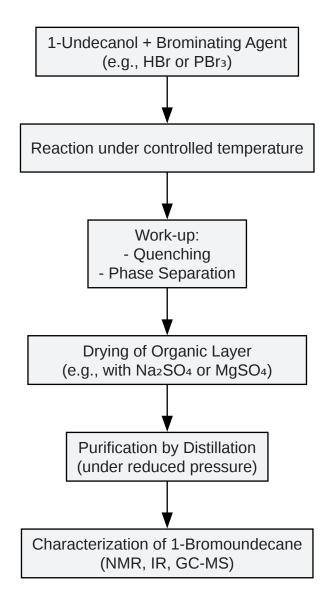
While specific, detailed, step-by-step protocols for the synthesis and reactions of **1-Bromoundecane** are proprietary to individual laboratories and manufacturers, general methodologies can be outlined based on standard organic chemistry principles and analogous procedures for similar alkyl halides.

Synthesis of 1-Bromoundecane (General Procedure)

A common method for the synthesis of primary alkyl bromides is the reaction of the corresponding alcohol with a brominating agent. For instance, 1-dodecanol is reacted with hydrobromic acid or phosphorus tribromide to synthesize 1-bromododecane. A similar approach can be applied for **1-bromoundecane** starting from 1-undecanol.

Example Reaction Workflow:





Click to download full resolution via product page

A generalized workflow for the synthesis of **1-Bromoundecane**.

Purification of 1-Bromoundecane

For many applications, commercially available **1-Bromoundecane** may require further purification. A general procedure for purifying similar alkyl bromides involves the following steps:

 Washing: The crude 1-bromoundecane is washed with concentrated sulfuric acid to remove any unreacted alcohol and other impurities. This is followed by washing with water and then a dilute solution of sodium bicarbonate or sodium carbonate to neutralize any remaining acid.



- Drying: The washed organic layer is dried over an anhydrous drying agent such as magnesium sulfate or sodium sulfate.
- Distillation: The dried liquid is then purified by fractional distillation under reduced pressure to obtain pure **1-Bromoundecane**.

Safety and Handling

1-Bromoundecane is considered a hazardous chemical and should be handled with appropriate safety precautions.

Hazard Identification:

- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.
- Combustibility: It is a combustible liquid.

Safety and Handling Recommendations:



Precaution	Details	References
Personal Protective Equipment (PPE)	Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and clothing to prevent skin and eye contact.	
Ventilation	Handle in a well-ventilated area or in a chemical fume hood to avoid inhalation of vapors.	_
Storage	Store in a cool, dry, and well-ventilated place in a tightly closed container. Keep away from strong oxidizing agents and strong bases.	
First Aid	Skin Contact: Wash off immediately with soap and plenty of water. Eye Contact: Rinse immediately with plenty of water for at least 15 minutes. Inhalation: Move to fresh air. Ingestion: Clean mouth with water and get medical attention.	

Always consult the Safety Data Sheet (SDS) for the most current and detailed safety information before handling **1-Bromoundecane**.

Conclusion

1-Bromoundecane is a valuable and versatile chemical intermediate with significant applications in organic synthesis. Its straightforward reactivity, particularly in nucleophilic substitution and Grignard reactions, makes it an essential building block for the construction of a wide range of molecules in the pharmaceutical, dye, and material science industries. Proper



understanding of its properties, reactivity, and safe handling procedures is crucial for its effective and responsible use in research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. nbinno.com [nbinno.com]
- 2. 1-Bromoundecane, 98% 25 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.fi]
- 3. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Bromoundecane (CAS: 693-67-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050512#1-bromoundecane-cas-number-693-67-4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com